

# 9-Methoxy-9-oxononanoic acid molecular weight and formula

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## Compound of Interest

Compound Name: 9-Methoxy-9-oxononanoic acid

Cat. No.: B016432

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## In-Depth Technical Guide: 9-Methoxy-9-oxononanoic Acid

This guide provides the fundamental physicochemical properties of **9-Methoxy-9-oxononanoic acid**, a compound relevant to researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Physicochemical Data

The core molecular attributes of **9-Methoxy-9-oxononanoic acid** are summarized below. This data is essential for experimental design, analytical characterization, and integration into synthetic pathways.

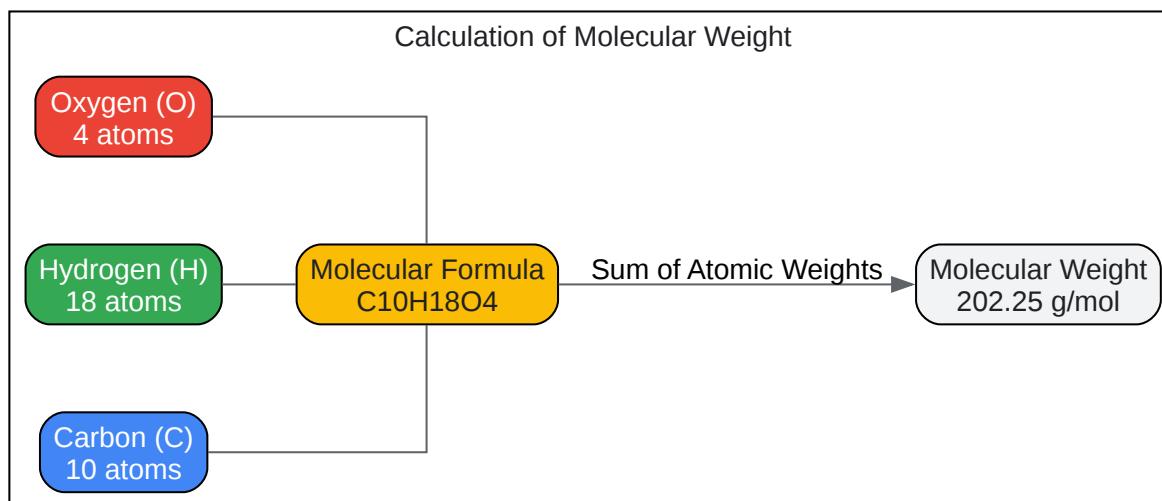
Parameter	Value
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>4</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	202.25 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	2104-19-0 <a href="#">[1]</a>
Synonym	Methyl hydrogen azelate <a href="#">[1]</a>

## Experimental Protocols & Signaling Pathways

Due to the fundamental nature of the requested information focusing on the intrinsic molecular properties of **9-Methoxy-9-oxononanoic acid**, detailed experimental protocols for its synthesis or analysis, as well as its involvement in specific signaling pathways, are beyond the scope of this particular guide. Such information would be highly dependent on the specific application or research context in which the compound is being utilized.

## Logical Relationships

The relationship between the molecular formula and molecular weight is a foundational concept in chemistry, directly linking the atomic composition of a molecule to its molar mass.



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Caption: Derivation of molecular weight from the molecular formula.

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## References

- 1. 9-Methoxy-9-oxononanoic Acid|High-Purity Reagent [benchchem.com]
- 2. 9-methoxy-9-oxononanoic acid | CymitQuimica [cymitquimica.com]
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